

Personal protective equipment for handling Gsk983

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Compound of Interest

Compound Name: Gsk983

Cat. No.: B1672409

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Essential Safety and Handling Guide for Gsk983

This guide provides crucial safety, handling, and disposal information for **Gsk983**, a potent, cell-permeable PROTAC that induces the degradation of PCAF and GCN5 and acts as a broad-spectrum antiviral agent.^{[1][2]} Adherence to these protocols is essential to ensure the safety of laboratory personnel and the integrity of research outcomes.

Hazard Identification and Personal Protective Equipment (PPE)

Gsk983 is classified with specific hazard warnings that necessitate the use of appropriate personal protective equipment. The compound is harmful if swallowed, causes skin irritation, and can result in serious eye irritation.

Hazard Classifications for Gsk983

| Hazard Code | Classification | Signal Word |
|-------------|-------------------------|-------------|
| H302 | Acute Toxicity 4 (Oral) | Warning |
| H315 | Skin Irritation 2 | Warning |

| H319 | Eye Irritation 2 | Warning |

Recommended Personal Protective Equipment (PPE)

Based on the precautionary statements, the following PPE is mandatory when handling **Gsk983** to minimize exposure risk.

| Equipment | Specification | Purpose |
|-----------------|---|---|
| Hand Protection | Chemical-resistant gloves (e.g., Nitrile) | To prevent skin contact. |
| Eye Protection | Safety glasses with side shields or goggles | To protect eyes from splashes. |
| Face Protection | Face shield | Recommended when there is a significant risk of splashing. [3] |
| Body Protection | Laboratory coat | To protect skin and clothing. |

Operational and Handling Protocols

Proper handling and storage are critical for maintaining the stability of **Gsk983** and ensuring user safety.

Storage and Stability

- Solid Form: Store the powder at 2-8°C, protected from light. For long-term storage, -20°C for up to 3 years is recommended.[2]
- In Solvent: Prepare stock solutions as needed. Store stock solutions at -80°C for up to 6 months or at -20°C for up to 1 month.[2][4] It is advisable to aliquot the solution to avoid repeated freeze-thaw cycles.[2]

Step-by-Step Handling Procedure

- Preparation: Before handling, ensure all required PPE is correctly worn.[5] Work in a well-ventilated area, preferably within a chemical fume hood.

- Weighing: If working with the powder form, carefully weigh the required amount. Centrifuge the vial briefly if the powder is adhering to the sides.[2]
- Solubilization: **Gsk983** is soluble in DMSO (10 mg/mL). Add the solvent slowly to the powder to avoid splashing.
- Post-Handling: After handling, wash hands and any exposed skin thoroughly with soap and water. Clean all work surfaces.
- PPE Removal: Remove PPE carefully to avoid self-contamination. Gloves should be removed first, followed by the gown, and then eye/face protection.[6][7] Perform hand hygiene immediately after removing all PPE.[8]

Emergency and Disposal Plans

A clear plan for emergencies and waste disposal is crucial for laboratory safety.

Emergency Procedures

In the event of accidental exposure or a spill, follow these immediate steps:

| Incident | Immediate Action Protocol |
|--------------|--|
| Eye Contact | Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do so. Seek immediate medical attention.[9] |
| Skin Contact | Remove contaminated clothing. Wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice.[9] |
| Ingestion | If swallowed, call a poison control center or doctor immediately. Rinse mouth. Do not induce vomiting. |
| Spill | Evacuate the immediate area. Alert others nearby.[10] Secure the area and prevent entry. [10] Wearing appropriate PPE, cover the spill with an absorbent material. Collect the absorbed material into a sealed container for chemical waste disposal.[10] Report the spill to your institution's safety officer.[10] |

Disposal Plan

All waste containing **Gsk983**, including empty containers, contaminated PPE, and unused solutions, must be treated as chemical waste.

- Collection: Collect all **Gsk983**-contaminated materials in a designated, sealed, and clearly labeled chemical waste container.[11]
- Segregation: Do not mix with other waste streams unless instructed by your institution's environmental health and safety department.
- Disposal: Arrange for pickup and disposal by a certified chemical waste management service. Do not dispose of **Gsk983** down the drain.[12]

Gsk983 Safe Handling Workflow

Caption: Workflow for the safe handling of **Gsk983** from preparation to disposal.

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